

An In-Depth Technical Guide to the Spectral Properties of IR-895

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Compound of Interest

Compound Name: IR-895
CAS No.: 34411-77-3
Cat. No.: B1602281

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Introduction: The Strategic Value of the Near-Infrared Window

In the fields of biological imaging and drug development, the ability to visualize molecular processes deep within living systems is paramount. Near-infrared (NIR) dyes, which operate within the spectral range of 650–1700 nm, have become indispensable tools for this purpose. [1][2] This region, particularly the NIR-I window (650-900 nm), offers significant advantages over traditional visible light fluorophores. Biological tissues like skin, muscle, and blood have minimal absorbance and autofluorescence in this window, which dramatically reduces background noise and allows for deeper light penetration. [3][4][5] This confluence of properties enables high-contrast, high-sensitivity imaging in vivo. [2]

IR-895 is a polymethine cyanine dye designed to operate at the far end of the NIR-I spectrum. Its utility stems from its unique spectral position, which minimizes interference from endogenous chromophores. This guide provides a comprehensive overview of the core properties of **IR-895** and presents detailed, field-proven protocols for its empirical characterization. For researchers and drug development professionals, understanding and validating these properties is the first critical step in harnessing the full potential of **IR-895** for

applications ranging from targeted cancer imaging to tracking the biodistribution of novel therapeutics.

Physicochemical and Spectral Profile of IR-895

A precise understanding of a dye's fundamental properties is essential for experimental design. While some data for **IR-895** is documented, key performance metrics such as fluorescence quantum yield and molar extinction coefficient are often dependent on the specific solvent and experimental conditions. Therefore, the values for these parameters should be empirically determined using the protocols outlined in this guide.

Property	Value / Description	Source
Synonym	Dimethyl{4-[1,7,7-tris(4-dimethylaminophenyl)-2,4,6-heptatrienylidene]-2,5-cyclohexadien-1-ylidene}ammonium perchlorate	
CAS Number	34411-77-3	
Molecular Formula	C ₃₉ H ₄₅ ClN ₄ O ₄	
Molecular Weight	669.25 g/mol	
Appearance	Solid	
Melting Point	220 °C (with decomposition)	
Max. Absorption (λ _{max})	~895 nm	
Max. Emission (λ _{em})	To be determined experimentally (Protocol 2)	
Molar Extinction Coeff. (ε)	To be determined experimentally (Protocol 1)	
Quantum Yield (Φ _f)	To be determined experimentally (Protocol 2)	
Solubility	Soluble in organic solvents like DMSO and DMF. Aqueous solubility may be limited.	Common for cyanine dyes

Experimental Characterization: Protocols for Validation

The following protocols provide a self-validating framework for determining the critical spectral parameters of **IR-895**. Adherence to these methodologies ensures reproducibility and accuracy, which are foundational for any subsequent application.

Protocol 1: Determination of Absorption Spectrum and Molar Extinction Coefficient (ϵ)

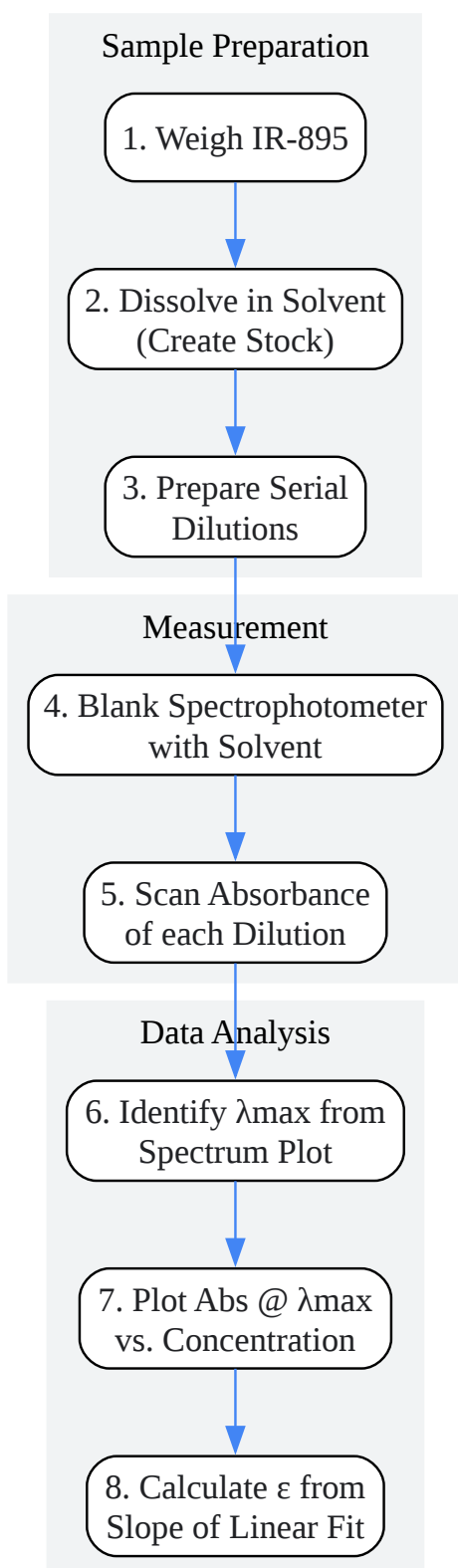
Expertise & Causality: The molar extinction coefficient (ϵ) is an intrinsic measure of how strongly a molecule absorbs light at a specific wavelength.[6] Its accurate determination is crucial for quantifying dye concentration and for the subsequent calculation of the fluorescence quantum yield. This protocol is based on the Beer-Lambert law, which establishes a linear relationship between absorbance, concentration, molar absorptivity, and path length.[6] A dilution series is employed not just for measurement, but to validate this linear relationship for **IR-895** under your specific conditions, ensuring that the dye is not aggregating at higher concentrations, which would invalidate the results.

Methodology:

- **Solvent Selection:** Choose a spectroscopic grade solvent in which **IR-895** is highly soluble and that is transparent in the 700-1000 nm range (e.g., Dimethyl sulfoxide (DMSO) or Methanol).
- **Stock Solution Preparation:** Accurately weigh a small amount of **IR-895** (e.g., 1 mg) and dissolve it in a precise volume of the chosen solvent (e.g., 10 mL) to create a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of at least five dilutions from the stock solution. The target absorbance for the highest concentration should be approximately 1.0 AU to ensure measurements fall within the linear range of most spectrophotometers.
- **Spectrophotometer Measurement:**
 - Use a calibrated UV-Vis spectrophotometer.
 - Use a matched pair of quartz cuvettes (typically 1 cm path length). Use one cuvette for the solvent blank and the other for the samples.
 - Measure the absorption spectrum of each dilution from approximately 700 nm to 1000 nm.
- **Data Analysis:**

- Plot the absorbance spectrum (Absorbance vs. Wavelength) for one of the mid-range concentrations to identify the wavelength of maximum absorption (λ_{max}).
- Create a new plot of Absorbance at λ_{max} vs. Molar Concentration (mol/L) for all dilutions.
- Perform a linear regression on this plot. The slope of the resulting line corresponds to the molar extinction coefficient (ϵ) if the path length is 1 cm. The R^2 value should be >0.99 to confirm linearity.

Trustworthiness: The linearity of the absorbance vs. concentration plot serves as an internal validation of the data. A deviation from linearity suggests aggregation or other concentration-dependent effects, signaling that the experimental conditions need to be adjusted.



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Workflow for Molar Extinction Coefficient Determination.

Protocol 2: Determination of Fluorescence Emission and Relative Quantum Yield (Φ_f)

Expertise & Causality: The fluorescence quantum yield (Φ_f) is a measure of the efficiency of the fluorescence process, defined as the ratio of photons emitted to photons absorbed.^[7] An absolute measurement is complex, so a relative method is employed, which is both robust and widely accepted.^{[8][9]} This involves comparing the fluorescence of **IR-895** to a well-characterized standard with a known quantum yield in the same spectral region. The key to this protocol's trustworthiness is the careful control of absorbance. By keeping the absorbance of both the sample and standard low (<0.1 AU) and ideally matched at the excitation wavelength, we ensure that the number of photons absorbed by each solution is nearly identical. This minimizes inner-filter effects where emitted light is reabsorbed by other dye molecules, a phenomenon that would artificially lower the measured emission intensity and invalidate the quantum yield calculation.^[10]

Methodology:

- **Standard Selection:** Choose a suitable NIR reference standard with a known and stable quantum yield. A common standard for this region is Indocyanine Green (ICG) in DMSO or IR-26 in 1,2-dichloroethane.^[11] Ensure the standard's purity.^[10]
- **Solution Preparation:**
 - Prepare a stock solution of **IR-895** and the reference standard in the same spectroscopic grade solvent.
 - Prepare dilute solutions of both the standard and **IR-895**, adjusting their concentrations until their absorbance at the chosen excitation wavelength (ideally the λ_{max} of **IR-895**) is low and nearly identical (e.g., 0.05 ± 0.01 AU).
- **Spectrofluorometer Measurement:**
 - Use a calibrated spectrofluorometer equipped with a detector sensitive to the NIR region.
 - Set the excitation wavelength to the value used for absorbance matching in step 2.

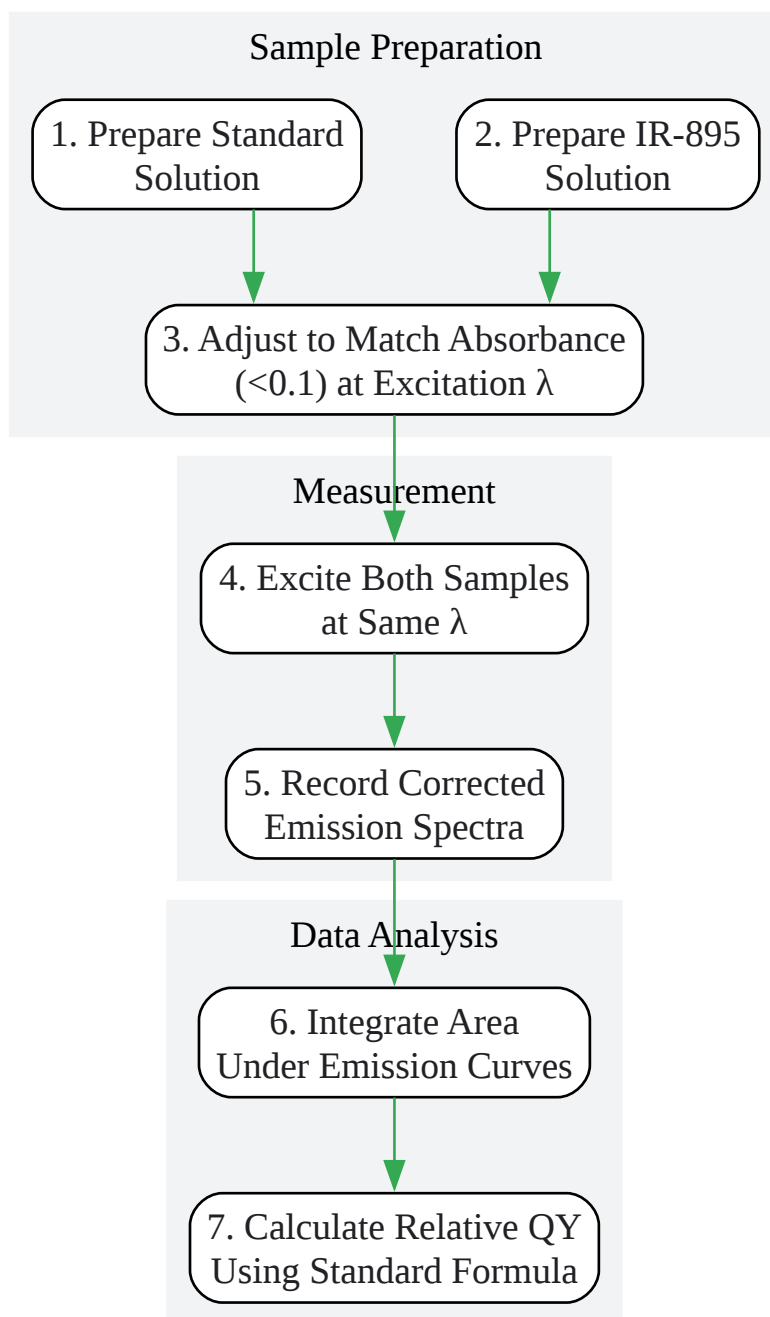
- Record the corrected fluorescence emission spectrum for both the solvent blank, the reference standard, and the **IR-895** sample. The scan range should adequately cover the entire emission profile (e.g., 850 nm to 1100 nm).
- Data Analysis:
 - Subtract the integrated intensity of the solvent blank from the integrated intensities of the sample and standard spectra.
 - Calculate the integrated fluorescence intensity (the area under the emission curve) for both the standard (I_{std}) and the **IR-895** sample (I_{smp}).
 - Calculate the relative quantum yield ($\Phi_{\text{f_smp}}$) using the following equation:

$$\Phi_{\text{f_smp}} = \Phi_{\text{f_std}} * (I_{\text{smp}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{smp}}) * (n_{\text{smp}}^2 / n_{\text{std}}^2)$$

Where:

- Φ_{f} is the quantum yield.
- I is the integrated fluorescence intensity.
- A is the absorbance at the excitation wavelength.
- n is the refractive index of the solvent (since the solvent is the same for both, $n_{\text{smp}}^2 / n_{\text{std}}^2 = 1$).

Trustworthiness: This protocol is self-validating. By preparing multiple dilutions and confirming that the calculated quantum yield remains constant across low concentrations, one can be confident that the results are free from concentration-dependent artifacts like quenching or aggregation.



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Workflow for Relative Quantum Yield Determination.

Applications in Research and Drug Development

The spectral characteristics of **IR-895** position it as a valuable probe for advanced imaging applications where deep tissue penetration and high signal-to-noise ratios are required.

- In Vivo Fluorescence Imaging: With an absorption maximum of ~895 nm, **IR-895** operates squarely within the NIR-I optical window. This allows for excitation with light that can penetrate several millimeters into tissue, enabling the visualization of deep-seated tumors, monitoring of organ function, or tracking of cell populations in small animal models.[2][3][4]
- Targeted Molecular Probes: Like other cyanine dyes, the **IR-895** scaffold can be chemically modified to include reactive functional groups (e.g., NHS esters, maleimides, or azides).[12] This allows for covalent conjugation to targeting ligands such as antibodies, peptides, or small molecules. The resulting bioconjugates can be used to specifically illuminate molecular targets in vivo, providing critical information on drug engagement, receptor expression, or disease progression.
- Lymphatic Imaging: Dyes in this spectral range, like the clinically approved ICG, are used for mapping sentinel lymph nodes and imaging lymphatic drainage, which is crucial for cancer staging.[2] The properties of **IR-895** make it a candidate for similar preclinical research applications.

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